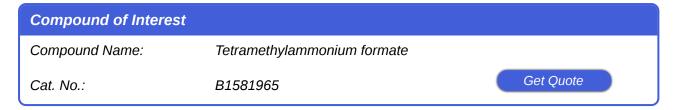


An In-depth Technical Guide to Tetramethylammonium Formate (CAS: 59138-84-0)

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety protocols for **tetramethylammonium formate**. The information is intended to support laboratory research and development activities.

Core Physicochemical Properties

Tetramethylammonium formate is a quaternary ammonium salt that exists as a liquid, typically supplied as an aqueous solution.[1] It is fully miscible with water.[1][2]

Table 1: Physicochemical Data for **Tetramethylammonium Formate**



Property	Value	Source(s)
CAS Number	59138-84-0	[1][3]
Molecular Formula	C5H13NO2	[1][2][4]
Molecular Weight	119.16 g/mol	[1][3][4]
Physical Form	Liquid	[1][2][3]
Boiling Point	102 °C	[1][2][3]
Density	1.02 g/mL at 25 °C	[1][2]
Refractive Index	n20/D 1.364	[1][2]
Water Solubility	Fully miscible	[1][2][5]
IUPAC Name	tetramethylazanium;formate	[4][5]
InChI Key	WWIYWFVQZQOECA- UHFFFAOYSA-M	[4][5]
SMILES	CINVALID-LINK(C)C. [O-]C=O	[5][6]

Synthesis Protocol

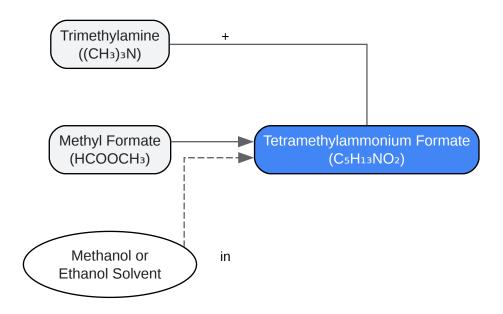
A primary method for synthesizing **tetramethylammonium formate** involves the reaction of trimethylamine with methyl formate.[7] This process is outlined in U.S. Patent 4,572,769A.[7]

Experimental Protocol: Synthesis of **Tetramethylammonium Formate**[7]

- Reactant Preparation: Dissolve trimethylamine ((CH₃)₃N) and methyl formate (HCOOCH₃) in a suitable solvent, such as methyl alcohol or ethyl alcohol. For example, 1.95 mol of trimethylamine and 1.95 mol of methyl formate can be dissolved in 200 g of methyl alcohol.
 [7]
- Reaction: The components are reacted under specific conditions (details are provided in the patent document) to yield tetramethylammonium formate.[7]



Application in Electrolysis: The resulting tetramethylammonium formate solution can then
be used as a raw material in an electrolytic cell to produce high-purity tetramethylammonium
hydroxide.[7]



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Caption: Synthesis of **Tetramethylammonium Formate**.

Applications in Research and Development

Tetramethylammonium formate has several applications relevant to scientific research and industry, leveraging its properties as an ionic liquid and catalyst.

- Chromatography: It may be used to reduce the temperature sensitivity of analytical systems and can decrease the corrosion of stainless-steel flow systems caused by chloride-induced depassivation.[1][6]
- Catalysis: It serves as a polymer and coating catalyst or hardening agent.[8]
- Electronics: The compound is a component in formulations for photoresist strippers and residue removers.[8]
- Oil and Gas: It is used as a non-halide containing clay stabilizer in oilfield applications.



• Synthetic Chemistry: It functions as a synthetic reagent and a catalytic reducing agent.[8] It is also described as an all-organic, non-metallic, non-halide ionic strength modifier.[8]

Safety and Handling

Proper handling of **tetramethylammonium formate** is essential to ensure laboratory safety. The compound is classified as an irritant.

Table 2: Hazard and Safety Information

Category	Information	Source(s)
Hazard Codes	Xi (Irritant)	[1]
Risk Statements	R36/37/38: Irritating to eyes, respiratory system and skin.	[1]
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[4]
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.S36: Wear suitable protective clothing.	[1]

Recommended Personal Protective Equipment (PPE) and Handling:

- Ventilation: Handle in a well-ventilated area or outdoors.[3]
- Eye Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[3][9]
- Skin Protection: Wear impervious, fire/flame-resistant clothing and handle with appropriate gloves (e.g., compliant with EU Directive 89/686/EEC and standard EN 374).[3][9]



- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator.[3]
- General Hygiene: Wash hands thoroughly after handling. Avoid contact with skin and eyes.
 [3][9]

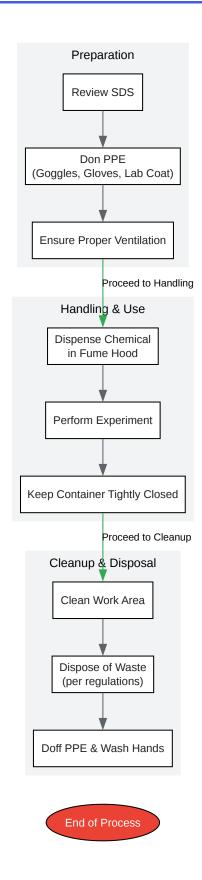
First Aid Measures:[9]

- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention.
- Inhalation: Move to fresh air. If symptoms occur, get medical attention immediately.
- Ingestion: Clean mouth with water and drink plenty of water afterward. Seek medical attention if symptoms arise.

Storage and Disposal:

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][9] Store away from incompatible materials such as strong oxidizing agents.[9]
- Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with local, state, and federal regulations.[3]





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Caption: General Laboratory Handling Workflow.



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